

evaluating the prognostic potential of (S)-2-Hydroxybutyric acid in metabolic syndrome

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-2-Hydroxybutyric acid

Cat. No.: B035836

[Get Quote](#)

(S)-2-Hydroxybutyric Acid: A Novel Biomarker for Prognosticating Metabolic Syndrome

A Comparative Guide for Researchers and Drug Development Professionals

Metabolic syndrome, a constellation of conditions including central obesity, insulin resistance, dyslipidemia, and hypertension, poses a significant risk for developing cardiovascular disease and type 2 diabetes. The early identification of individuals at high risk is crucial for implementing preventive strategies. Emerging evidence points to **(S)-2-Hydroxybutyric acid** (2-HB), a byproduct of amino acid metabolism and glutathione synthesis, as a promising early biomarker for metabolic dysregulation. This guide provides a comprehensive evaluation of the prognostic potential of **(S)-2-Hydroxybutyric acid** in metabolic syndrome, comparing its performance with other relevant biomarkers and providing detailed experimental data and protocols.

Performance Comparison of Prognostic Biomarkers for Metabolic Syndrome and Insulin Resistance

(S)-2-Hydroxybutyric acid has demonstrated significant potential in predicting the risk of metabolic syndrome and its core component, insulin resistance. Its levels are elevated in response to increased oxidative stress and altered lipid metabolism, which are early events in the pathogenesis of metabolic syndrome.^{[1][2][3][4][5][6][7]} The following tables summarize the

quantitative data on the performance of **(S)-2-Hydroxybutyric acid** and compare it with other established and emerging biomarkers.

Table 1: Prognostic Performance of **(S)-2-Hydroxybutyric Acid** in Predicting Insulin Resistance and Future Dysglycemia[8]

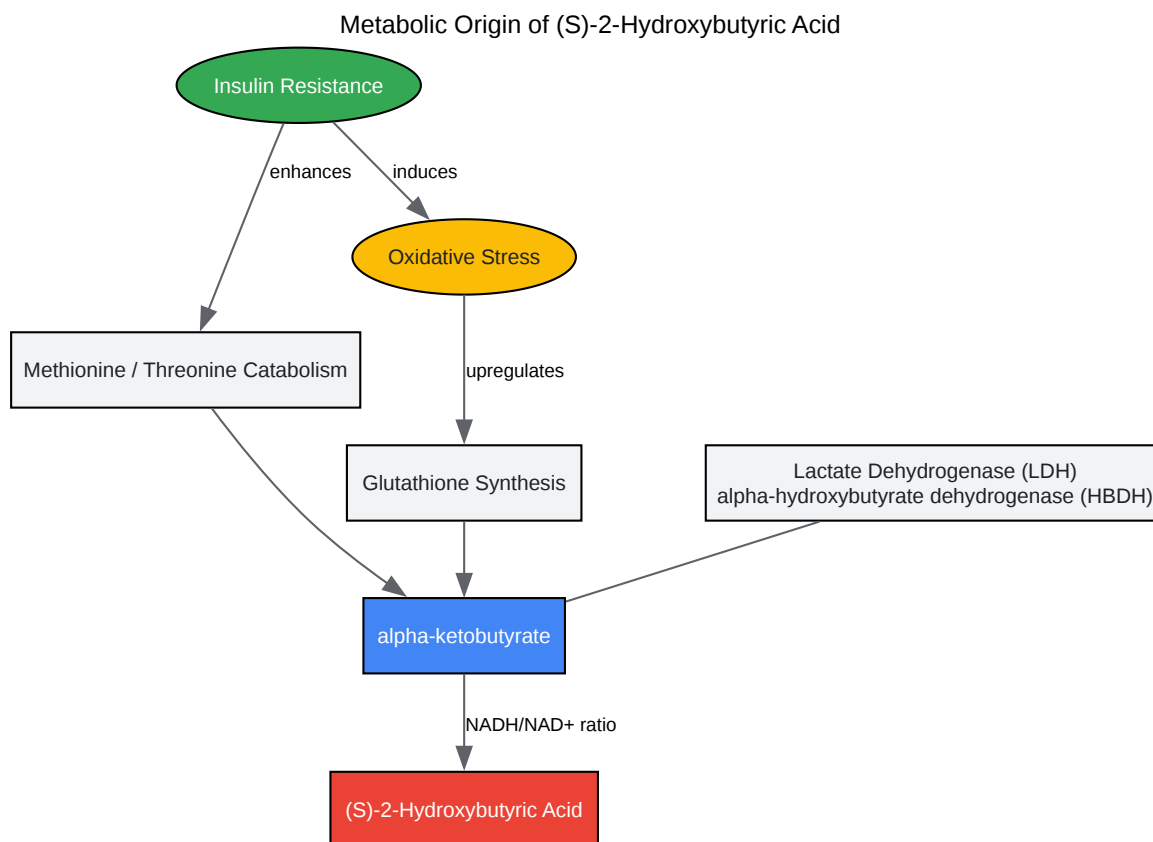
Biomarker(s)	Population	Endpoint	Odds Ratio (per SD increase)	95% Confidence Interval	p-value	AUC
(S)-2-Hydroxybutyric Acid (α -HB)	Nondiabetic (RISC study)	Insulin Resistance	2.84	2.02 - 4.00	<0.0001	0.76
(S)-2-Hydroxybutyric Acid (α -HB)	Nondiabetic (RISC study)	Dysglycemia (3-year follow-up)	1.25	1.00 - 1.60	-	0.791 (with L-GPC)
(S)-2-Hydroxybutyric Acid (α -HB)	Nondiabetic (Botnia Prospective Study)	Type 2 Diabetes	-	-	-	-

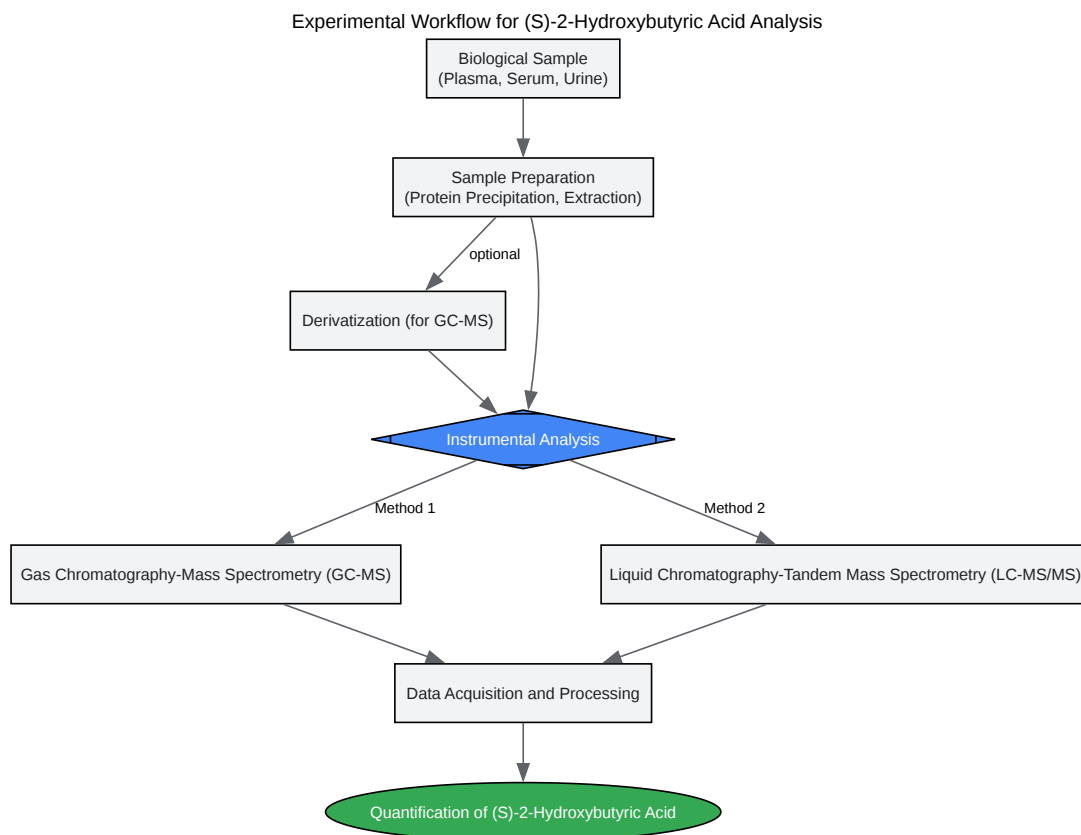
Table 2: Comparative Prognostic Performance of Various Biomarkers for Metabolic Syndrome

Biomarker	Association with Metabolic Syndrome	Key Findings
(S)-2-Hydroxybutyric Acid	Positively associated with the risk of developing metabolic syndrome and its components. [9][10]	Elevated levels are an early indicator of insulin resistance, a core feature of metabolic syndrome. [1][2][3][4][5][6][7]
C-Reactive Protein (CRP)	Positively correlated with the number of metabolic syndrome components. [11][12]	A marker of systemic inflammation, which is a key feature of metabolic syndrome. [11][12][13]
Adiponectin	Inversely associated with the risk of metabolic syndrome. [14][15][16]	Low levels are linked to insulin resistance and an increased risk of cardiovascular disease. [14][15][16]
Fasting Insulin / HOMA-IR	Strongly associated with insulin resistance and the presence of metabolic syndrome. [17][18]	A direct measure of insulin sensitivity. [17][18]

Signaling Pathways and Experimental Workflows

To understand the biological basis of **(S)-2-Hydroxybutyric acid** as a biomarker and the methodologies for its quantification, the following diagrams illustrate the key metabolic pathways and experimental workflows.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Which Role Plays 2-Hydroxybutyric Acid on Insulin Resistance? - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Which Role Plays 2-Hydroxybutyric Acid on Insulin Resistance? - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Which Role Plays 2-Hydroxybutyric Acid on Insulin Resistance? (Journal Article) | OSTI.GOV [osti.gov]
- 6. mdpi.com [mdpi.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. benchchem.com [benchchem.com]
- 9. Association of circulating metabolites and polygenic risk score with incident type 2 diabetes: a prospective community-based cohort study - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Human C-reactive protein and the metabolic syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. longdom.org [longdom.org]
- 14. Relationships between adiponectin levels, the metabolic syndrome, and type 2 diabetes: a literature review - PMC [pmc.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]
- 16. Adiponectin and adiponectin receptors in insulin resistance, diabetes, and the metabolic syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Diagnostic Power of Circulatory Metabolic Biomarkers as Metabolic Syndrome Risk Predictors in Community-Dwelling Older Adults in Northwest of England (A Feasibility Study) [mdpi.com]
- 18. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [evaluating the prognostic potential of (S)-2-Hydroxybutyric acid in metabolic syndrome]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035836#evaluating-the-prognostic-potential-of-s-2-hydroxybutyric-acid-in-metabolic-syndrome]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com